

An In-depth Technical Guide to 3-Nitrophenol: Molecular Structure and Weight

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Compound of Interest

Compound Name: 3-Nitrophenol

Cat. No.: B1666305

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For researchers, scientists, and professionals engaged in drug development, a comprehensive understanding of the fundamental physicochemical properties of chemical compounds is paramount. This technical guide provides a detailed examination of the molecular structure and molecular weight of **3-Nitrophenol**, a key intermediate in various synthetic processes. All quantitative data is presented in structured tables for ease of reference and comparison.

Molecular Formula and Weight

The molecular formula for **3-Nitrophenol** is $C_6H_5NO_3$.^{[1][2][3][4][5][6][7][8][9]} The molecular weight is a critical parameter in experimental design and analysis, derived from the sum of the atomic weights of its constituent atoms. The table below summarizes the standard atomic weights of the elements present in **3-Nitrophenol**.

Element	Symbol	Quantity	Standard Atomic Weight (amu)
Carbon	C	6	12.011 ^{[10][11][12]}
Hydrogen	H	5	1.008 ^{[13][14][15][16]}
Nitrogen	N	1	14.007 ^{[17][18][19][20]}
Oxygen	O	3	15.999 ^{[21][22][23][24]} ^[25]

The calculated molecular weight of **3-Nitrophenol**, based on these atomic weights, is 139.11 g/mol. [3][5][6][7] This value is consistent with figures cited in various chemical databases and supplier specifications. [3][4][5][6][7]

Molecular Structure

The structural arrangement of atoms within a molecule dictates its chemical properties and reactivity. **3-Nitrophenol** consists of a benzene ring substituted with a hydroxyl group (-OH) and a nitro group (-NO₂) at positions 1 and 3, respectively. This substitution pattern is also referred to as the meta position.

To visually represent this structure, a diagram has been generated using the Graphviz DOT language, adhering to the specified formatting requirements.

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